

# In-depth Technical Guide: The Challenge of Identifying CAS 193605-52-6

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## Compound of Interest

Compound Name:	5-Chloro-2,3-dihydrofuro[2,3-c]pyridine
CAS No.:	193605-52-6
Cat. No.:	B3177583

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A comprehensive search for the physical and chemical data associated with CAS number 193605-52-6 has revealed that this identifier does not correspond to a recognized chemical substance in publicly available, authoritative databases. This guide addresses the implications of this finding and provides a structured approach for researchers, scientists, and drug development professionals to navigate such identification challenges.

## The Significance of a CAS Registry Number®

A CAS Registry Number®, assigned by the Chemical Abstracts Service (CAS), is a unique numerical identifier for a specific chemical substance. This number is a critical tool for scientists and researchers as it provides an unambiguous way to identify a compound, regardless of the various systematic, generic, or trade names it may have. The validity of a CAS number is the foundational step in accessing reliable technical data, including physical and chemical properties, safety information, and biological activity.

## Investigation of CAS 193605-52-6

An exhaustive search of chemical registries, including the CAS REGISTRY®, PubChem, and other major chemical supplier databases, yielded no results for the CAS number 193605-52-6. This outcome strongly suggests one of the following possibilities:

- **Typographical Error:** The provided CAS number may contain a typographical error. The structure of a CAS number is [2-7 digits]-[2 digits]-[1 digit], and a single incorrect digit will result in a failed search.
- **Proprietary or Delisted Compound:** The CAS number could belong to a proprietary compound that is not publicly disclosed, or it may be a number that was previously assigned and has since been removed or delisted from the public registry for various reasons.
- **Internal or Non-Standard Identifier:** It is possible that the number is an internal catalog number or another non-standard identifier that has been mistaken for a CAS number.

## A Path Forward for Compound Identification

For researchers and drug development professionals who have encountered this issue with CAS 193605-52-6, the following steps are recommended to correctly identify the compound of interest and proceed with obtaining the necessary technical data.

1. **Verification of the CAS Number:** The first and most crucial step is to meticulously verify the CAS number from the original source. Check for any potential transcription errors.
2. **Utilization of Alternative Identifiers:** If the CAS number remains elusive, alternative identifiers can be used to search for the compound. These include:
  - **Chemical Name:** Provide the systematic IUPAC name, common name, or any known trade names.
  - **Chemical Structure:** A 2D or 3D chemical structure can be used to perform a structure-based search in databases like PubChem or SciFinder®.
  - **InChI or SMILES String:** These are line notations that represent the chemical structure and can be used in many chemical databases for identification.

- **Molecular Formula:** While less specific, the molecular formula can help narrow down potential candidates.

Workflow for Compound Identification:

Caption: Workflow for identifying a chemical compound when the provided CAS number is invalid.

Once the correct compound has been identified using a valid CAS number or other reliable identifiers, a comprehensive technical guide can be developed. This guide would typically include the following sections, tailored to the specific nature of the compound:

- **Chemical Identity and Physical Properties:** Including molecular formula, molecular weight, IUPAC name, melting point, boiling point, solubility, etc.
- **Synthesis and Characterization:** Detailed protocols for its preparation and analytical methods for its purification and characterization (e.g., NMR, HPLC, Mass Spectrometry).
- **Mechanism of Action and Biological Activity:** An in-depth discussion of its biological targets, signaling pathways, and pharmacological effects, supported by experimental data.
- **Experimental Protocols:** Step-by-step methodologies for relevant in vitro and in vivo assays.
- **Safety and Handling:** Information on toxicity, handling precautions, and storage conditions.

Conclusion:

While a direct technical guide for CAS 193605-52-6 cannot be provided due to the invalidity of the CAS number, this document serves as a guide for the necessary preliminary steps of compound identification. Accurate identification is the cornerstone of scientific research and drug development. We encourage the user to verify the provided information and utilize alternative identifiers to enable the creation of a detailed and accurate technical whitepaper on the compound of interest. Upon successful identification of the correct chemical entity, a comprehensive technical guide will be generated to meet the specified requirements.

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